

Aspinonene and its Relationship to Aspyrone: A Technical Guide

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Compound of Interest

Compound Name: *Aspinonene*

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For the Attention Of: Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of **aspinonene**, a fungal secondary metabolite, and its close biosynthetic relationship with aspyrone. Due to the limited publicly available data on the biological activities of **aspinonene**, this document focuses on a comparative analysis with its more extensively studied relative, aspyrone, and other bioactive polyketides derived from the fungal genus *Aspergillus*. This guide aims to consolidate the current knowledge, present detailed experimental protocols, and highlight potential avenues for future research into this class of compounds.

Core Structures: Aspinonene and Aspyrone

Aspinonene and aspyrone are polyketide natural products isolated from fungi of the *Aspergillus* genus, including *Aspergillus ochraceus* and *Aspergillus ostianus*.^{[1][2][3][4][5]} Their structural similarities and differences form the basis of their biosynthetic connection and potential variations in biological activity.

Aspinonene is a polyketide characterized by a complex stereochemistry, featuring an epoxide ring and multiple hydroxyl groups.^{[1][2]} Its systematic IUPAC name is (E,2R,5S)-2-[(2R,3S)-3-methyloxiran-2-yl]hex-3-ene-1,2,5-triol.^{[2][3]}

Aspyrone is also a polyketide produced by *Aspergillus* species and is structurally related to **aspinonene**.^[1] It is known to be an antibiotic with nematocidal properties.^[6]

A summary of their chemical and physical properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **Aspinonene** and Aspyrone

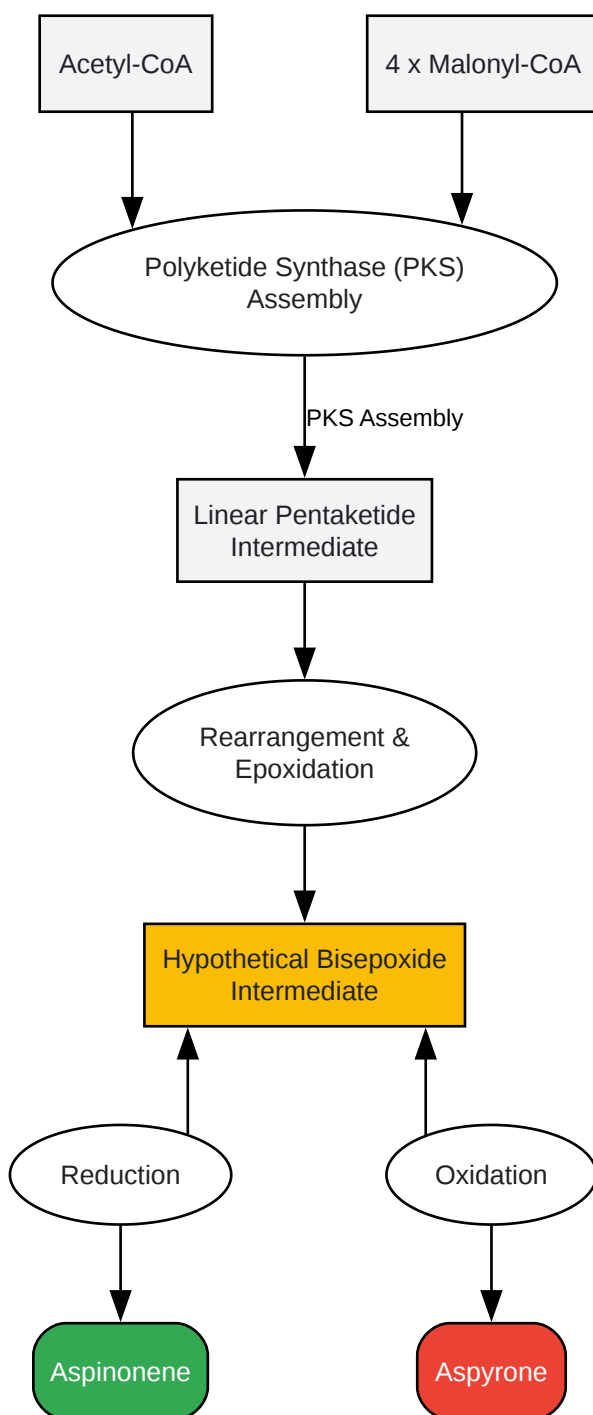
Property	Aspinonene	Aspyrone
IUPAC Name	(E,2R,5S)-2-[(2R,3S)-3-methyloxiran-2-yl]hex-3-ene-1,2,5-triol[1][2][3]	(5S,6R)-5-Hydroxy-6-methyl-3-((2S,3S)-3-methyl-oxiran-2-yl)-5,6-dihydro-2H-pyran-2-one[6]
Molecular Formula	C ₉ H ₁₆ O ₄ [2][3][7]	C ₉ H ₁₂ O ₄ [6]
Molecular Weight	188.22 g/mol [2][3][7]	184.2 g/mol [6]
CAS Number	157676-96-5[2][3]	17398-00-4[6]
Appearance	Colorless oil[2]	Not specified
Solubility	Soluble in methanol and chloroform[2]	Not specified
Source Organisms	Aspergillus ochraceus, Aspergillus ostianus[1][3][7]	Aspergillus species[1][6]

Biosynthetic Relationship

The biosynthesis of **aspinonene** and aspyrone is intimately linked.[1] Studies involving ¹³C-labeled acetate feeding experiments have revealed that **aspinonene** is a pentaketide, derived from one acetyl-CoA starter unit and four malonyl-CoA extender units.[2] The proposed biosynthetic pathway suggests the formation of a linear polyketide intermediate, which undergoes rearrangement and epoxidation to form a hypothetical bisepoxide intermediate.[2] This key intermediate represents a branch point in the pathway:

- Reduction of the bisepoxide intermediate leads to the formation of **aspinonene**.
- Oxidation of the same intermediate results in the production of aspyrone.[2]

The relative production of **aspinonene** and aspyrone can be influenced by the fermentation conditions, particularly the concentration of dissolved oxygen.[2]



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Proposed biosynthetic pathway of **aspinonene** and aspyrone.

Comparative Biological Activity

While comprehensive biological activity data for **aspinonene** is currently lacking in the public domain, a significant body of research exists for other polyketides isolated from *Aspergillus* species.^[1] These compounds exhibit a wide range of activities, including cytotoxic, anti-inflammatory, and antibacterial effects. The structural similarity between **aspinonene** and these bioactive molecules suggests that **aspinonene** may possess interesting pharmacological properties that warrant further investigation.^[1]

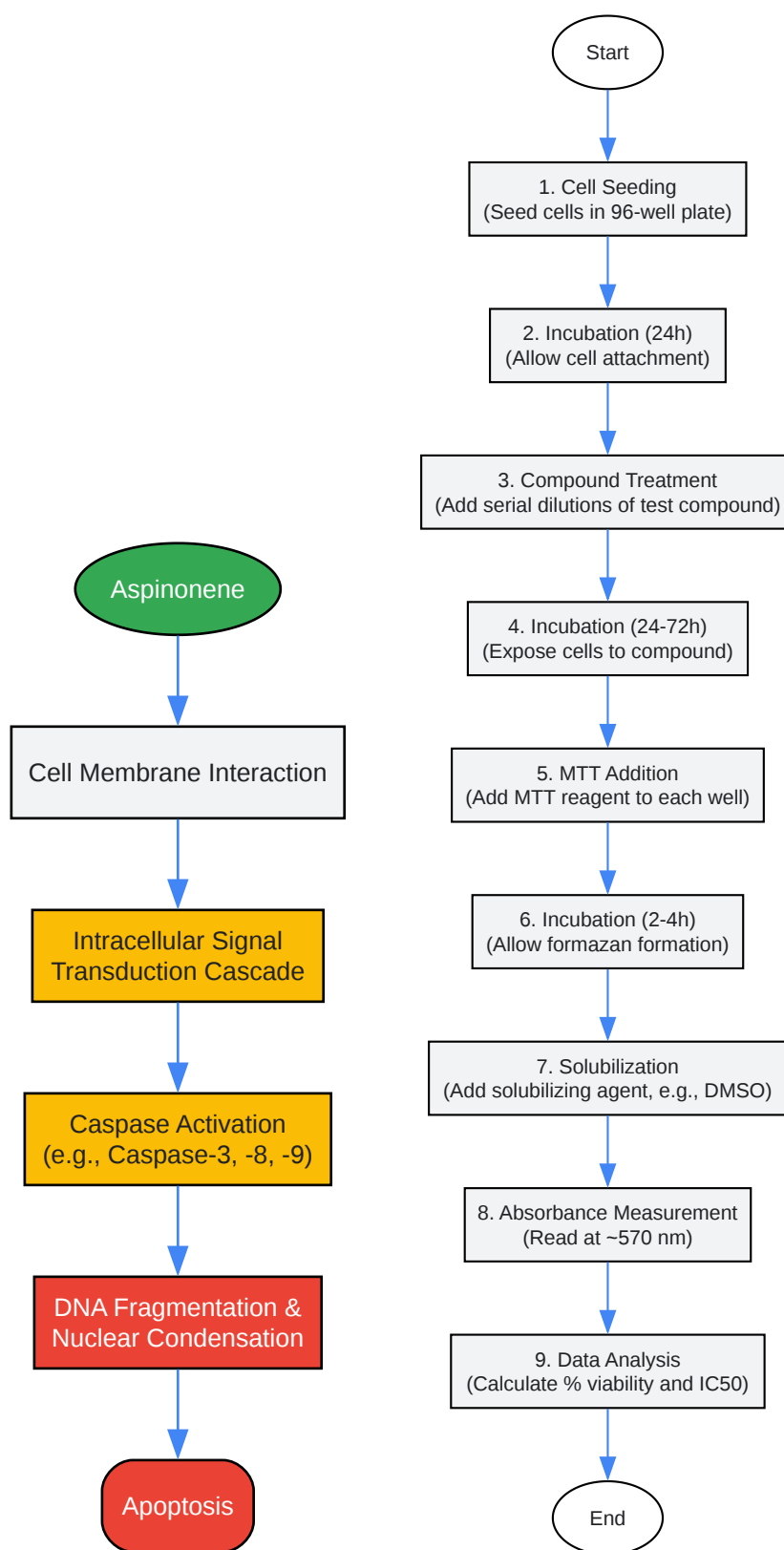
Table 2 summarizes the cytotoxic activities of several polyketides from *Aspergillus*, providing a comparative context for potential future studies on **aspinonene**.

Table 2: Comparison of In Vitro Cytotoxic Activities of Selected *Aspergillus* Polyketides

Compound	Fungal Source	Assay Type	Target Cell Line(s)	Reported Activity (IC ₅₀ / GI ₅₀)
Versicolactone B	Aspergillus versicolor	Cytotoxicity	Human pancreatic cancer cells	IC ₅₀ : 9.4 μM[1]
Asperone C	Aspergillus sp.	NO Inhibition	LPS-induced RAW 264.7 macrophages	IC ₅₀ : 13.2 μM[1]
Asperone E	Aspergillus sp.	NO Inhibition	LPS-induced RAW 264.7 macrophages	IC ₅₀ : 6.0 μM[1]
Sulochrin	Aspergillus falconensis	Cytotoxicity	L5178Y murine lymphoma cells	IC ₅₀ : 5.1 μM
Unidentified Polyketides	Aspergillus versicolor	Cytotoxicity	A-549, SK-OV-3, SK-MEL-2, XF-498, HCT-15	IC ₅₀ : 0.41–4.61 μg/mL[1]
Phenolic Polyketides	Aspergillus unguis	Cytotoxicity	PC-3, NCI-H23, HCT-15, NUGC-3, ACHN, MDA-MB-231	IC ₅₀ : 2.5 to 46.9 μM
Bekeleylactone E	Aspergillus flocculosus	Cytotoxicity	PC-3, HCT-15, MDA-MB-231, ACHN, NCI-H23, NUGC-3	GI ₅₀ : 1.1 to 3.6 μM[2]
Aspinonene	Aspergillus ochraceus	-	-	Data not publicly available[1][7]
Aspyrone	Aspergillus melleus	Nematicidal	Meloidogyne incognita	Activity reported, quantitative data not specified[6]

Hypothetical Signaling Pathway for Cytotoxicity

Many fungal polyketides are known to exert cytotoxic effects by inducing apoptosis (programmed cell death).^[1] Although the specific molecular targets of **aspinonene** are unknown, a hypothetical signaling pathway can be proposed based on the mechanisms of related compounds.^{[1][7]} This pathway may involve the interaction of **aspinonene** with the cell membrane, leading to the activation of intracellular signaling cascades that culminate in apoptosis. Further research is required to validate whether **aspinonene** acts through such a mechanism.



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